

Application Notes and Protocols for Tyr-Ile Containing PET Probes in Imaging

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Compound of Interest

Compound Name: Tyr-Ile

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the incorporation of the Tyrosine-Isoleucine (**Tyr-Ile**) motif into Positron Emission Tomography (PET) probes for molecular imaging. While direct applications of a simple **Tyr-Ile** dipeptide as a standalone PET probe are not extensively documented in current literature, this document leverages data from related peptide sequences, such as **Tyr-Ile-Leu**, to illustrate the principles, protocols, and potential applications.

Introduction to Tyr-Ile in PET Probe Design

Peptide-based PET probes offer high specificity and favorable pharmacokinetics for imaging various biological targets, including cell surface receptors and transporters.^[1] The dipeptide motif Tyrosine-Isoleucine (**Tyr-Ile**) is of interest due to its presence in various bioactive peptides and its recognition by certain cellular targeting mechanisms. Specifically, motifs containing a tyrosine residue followed by two other amino acids and a terminal hydrophobic residue, such as Tyr-X-X-hydrophobic, have been implicated in targeting proteins to the lysosomal membrane. This suggests a potential mechanism for intracellular accumulation of probes containing this sequence.

The incorporation of **Tyr-Ile** into a larger peptide scaffold, coupled with a chelator for radiometal labeling (e.g., DOTA for Gallium-68), allows for the development of PET tracers to visualize and quantify the expression of specific molecular targets in vivo.

Applications in Molecular Imaging

PET probes incorporating the **Tyr-Ile** motif have potential applications in various research and clinical settings, particularly in oncology and neuroscience. The ability to target specific receptors or transporters that recognize this peptide sequence can provide valuable information on disease progression, treatment response, and drug development.

One example of a relevant application is the imaging of neurotensin receptor type 1 (NTS1) and gastrin-releasing peptide receptor (GRPR), which are overexpressed in various cancers. A heterodimeric peptide containing the **Tyr-Ile**-Leu sequence has been synthesized and evaluated for its potential to target these receptors.

Quantitative Data Summary

The following tables summarize key quantitative data for a ⁶⁸Ga-labeled peptide containing the **Tyr-Ile**-Leu sequence, providing insights into its radiochemical properties and in vitro performance.

Table 1: Radiosynthesis and In Vitro Characterization of a ⁶⁸Ga-labeled **Tyr-Ile**-Leu Containing Peptide

Parameter	Value	Reference
Precursor Peptide	DOTA-conjugated heterodimer containing Tyr-Ile-Leu	[1]
Radionuclide	Gallium-68 (68Ga)	[1]
Radiochemical Yield (decay-corrected)	51.7 ± 10.9%	[1]
Radiochemical Purity	> 92%	[1]
Molar Activity	Not Reported	
In Vitro Binding Affinity (IC50)		
NTS1 Receptor	> 1000 nM	[1]
GRPR Receptor	> 1000 nM	[1]

Note: The binding affinity for this specific heterodimer was found to be low in this study, highlighting the importance of the overall peptide structure in receptor recognition.

Experimental Protocols

This section provides detailed methodologies for the key experiments involved in the synthesis, radiolabeling, and in vitro evaluation of a **Tyr-Ile** containing PET probe.

Peptide Synthesis (Solid-Phase Peptide Synthesis - SPPS)

This protocol outlines the general steps for synthesizing a peptide containing the **Tyr-Ile** sequence and incorporating a DOTA chelator for radiolabeling.

Materials:

- Fmoc-protected amino acids (including Fmoc-Tyr(tBu)-OH and Fmoc-Ile-OH)
- Rink amide resin

- DOTA-NHS ester
- Coupling reagents (e.g., HBTU, HOBt)
- Activation base (e.g., DIPEA)
- Deprotection solution (e.g., 20% piperidine in DMF)
- Cleavage cocktail (e.g., TFA/TIS/H₂O)
- Solvents (DMF, DCM, Ether)
- HPLC system for purification and analysis

Procedure:

- Swell the Rink amide resin in DMF.
- Remove the Fmoc protecting group from the resin using 20% piperidine in DMF.
- Couple the first Fmoc-protected amino acid to the resin using a coupling reagent and an activation base.
- Repeat the deprotection and coupling steps for each subsequent amino acid in the desired sequence (e.g., Ile, then Tyr).
- After the final amino acid coupling and Fmoc deprotection, couple the DOTA-NHS ester to the N-terminus of the peptide.
- Wash the resin thoroughly with DMF and DCM.
- Cleave the peptide from the resin and remove side-chain protecting groups using a cleavage cocktail.
- Precipitate the crude peptide in cold diethyl ether.
- Purify the peptide using preparative HPLC.
- Characterize the purified peptide by mass spectrometry and analytical HPLC.

68Ga-Radiolabeling of DOTA-Peptide

This protocol describes the labeling of the DOTA-conjugated **Tyr-Ile** containing peptide with Gallium-68.

Materials:

- 68Ge/68Ga generator
- DOTA-conjugated peptide
- Sodium acetate buffer (pH 4.0-5.0)
- Heating block or water bath
- SPE cartridge (e.g., C18) for purification
- Ethanol
- Saline
- Radio-TLC or radio-HPLC for quality control

Procedure:

- Elute the 68Ge/68Ga generator with 0.1 M HCl to obtain 68GaCl3.
- Add the DOTA-conjugated peptide solution to a reaction vial.
- Add the 68GaCl3 eluate to the reaction vial.
- Adjust the pH of the reaction mixture to 4.0-5.0 using sodium acetate buffer.
- Heat the reaction mixture at 95°C for 5-15 minutes.[1]
- Cool the reaction to room temperature.
- Purify the 68Ga-labeled peptide using an SPE cartridge.

- Elute the purified product with an ethanol/saline mixture.
- Perform quality control using radio-TLC or radio-HPLC to determine radiochemical purity.

In Vitro Cell Binding Assay

This protocol outlines a competitive binding assay to determine the binding affinity (IC₅₀) of the non-radioactive **Tyr-Ile** containing peptide.

Materials:

- Cells expressing the target receptor (e.g., NTS1 or GRPR)
- Radiolabeled ligand with known affinity for the target receptor
- Non-labeled **Tyr-Ile** containing peptide (competitor)
- Binding buffer
- Cell harvester or filtration apparatus
- Gamma counter

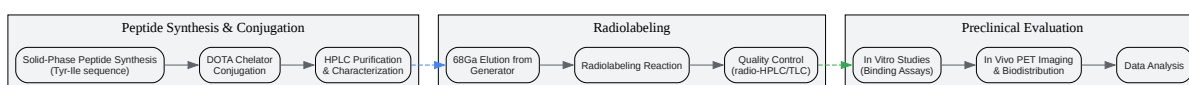
Procedure:

- Plate the target-expressing cells in a multi-well plate and allow them to adhere.
- Prepare serial dilutions of the non-labeled **Tyr-Ile** containing peptide.
- Add a fixed concentration of the radiolabeled ligand to each well.
- Add the varying concentrations of the non-labeled peptide to the wells.
- Incubate the plate at the appropriate temperature and time to reach binding equilibrium.
- Wash the cells with ice-cold binding buffer to remove unbound radioligand.
- Lyse the cells or harvest them onto filter mats.

- Measure the radioactivity in each well or on the filter mats using a gamma counter.
- Plot the percentage of specific binding against the logarithm of the competitor concentration to determine the IC50 value.

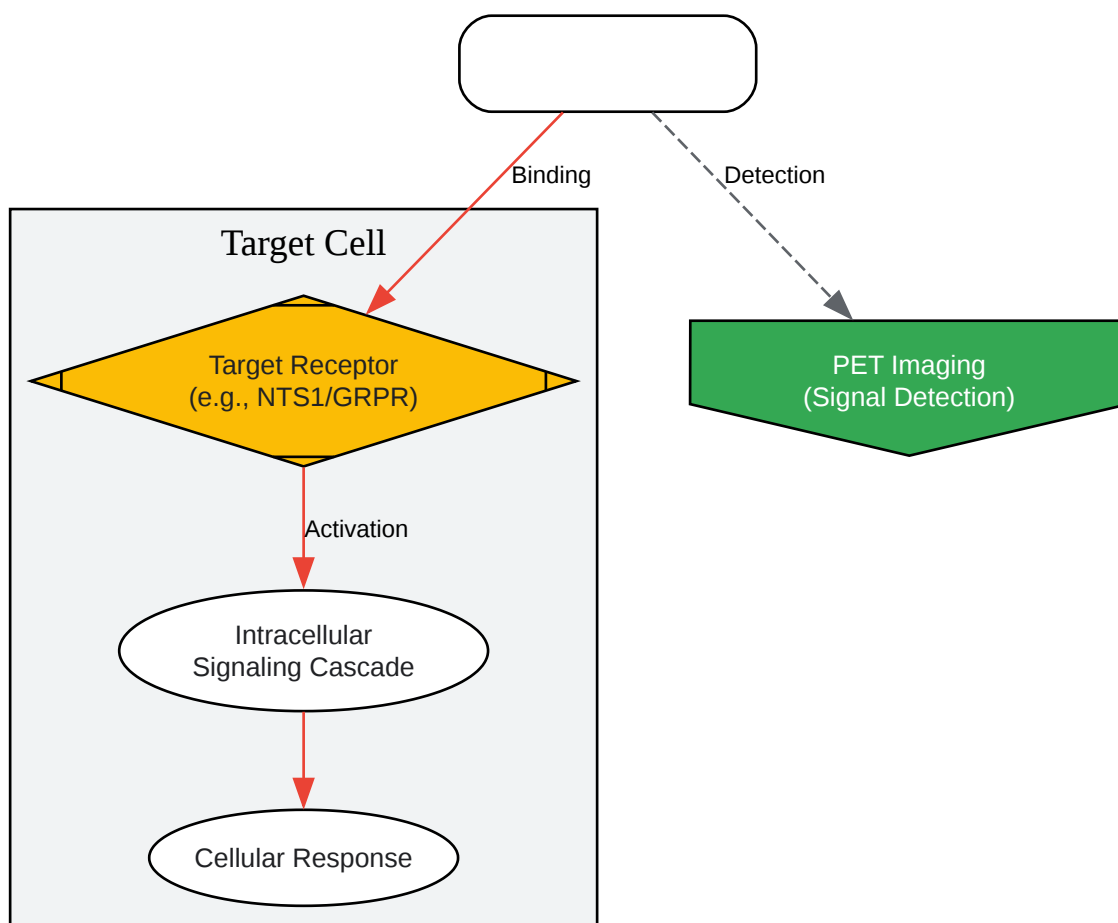
Visualizations

The following diagrams illustrate key conceptual frameworks relevant to the development and application of **Tyr-Ile** containing PET probes.



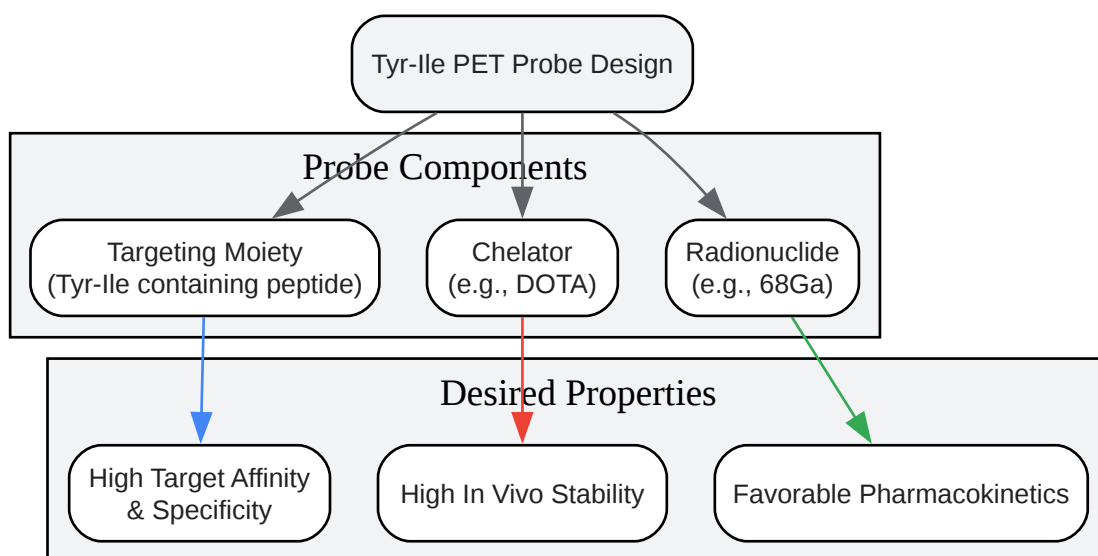
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Caption: Experimental workflow for the development of a **Tyr-Ile** containing PET probe.



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Caption: Conceptual diagram of a **Tyr-Ile** PET probe targeting a cell surface receptor.



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Caption: Logical relationship of the components of a **Tyr-Ile** PET probe.

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References

- [1. mdpi.com \[mdpi.com\]](#)
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